

safety and handling of 6-Quinolinecarboxylic acid

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Compound of Interest

Compound Name: 6-Quinolinecarboxylic acid

Cat. No.: B082417

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An In-depth Technical Guide to the Safe Handling of **6-Quinolinecarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Quinolinecarboxylic acid is a versatile heterocyclic building block with significant applications in medicinal chemistry and organic synthesis.^[1] It serves as a crucial intermediate in the development of various bioactive molecules, including potential anti-inflammatory and antimicrobial agents.^[1] Its unique chemical structure, featuring a quinoline ring, makes it a valuable component in the synthesis of novel therapeutic compounds and other materials like dyes and pigments.^[1] As with any reactive chemical intermediate, a thorough understanding of its properties and associated hazards is paramount to ensure the safety of laboratory personnel and the integrity of research outcomes. This guide provides a comprehensive overview of the safety protocols, handling procedures, and emergency responses necessary for the responsible use of **6-Quinolinecarboxylic acid** in a professional research environment.

Section 1: Chemical Identification and Physical Properties

A foundational aspect of safe chemical handling is the accurate identification of the substance and a clear understanding of its physical characteristics. These properties inform storage conditions, appropriate handling techniques, and emergency response strategies.

Property	Value	Source(s)
IUPAC Name	quinoline-6-carboxylic acid	[2]
Synonyms	6-Quinolinecarboxylic acid	[3]
CAS Number	10349-57-2	[2][3][4]
Molecular Formula	C ₁₀ H ₇ NO ₂	[2][3][4]
Molecular Weight	173.17 g/mol	[1][2][4]
Appearance	White crystalline powder / Solid	[1][3]
Melting Point	291-296 °C	[1][4][5]
Purity	Typically ≥ 98%	[1][3][6]
Storage Temperature	Store in a cool place (0-8°C recommended)	[1][6]

Section 2: Hazard Identification and Toxicology

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-Quinolinecarboxylic acid** is classified as a hazardous substance.[2][4]

Understanding these hazards is critical for risk assessment and the implementation of appropriate safety controls.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2] [7][8]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[2][7][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2][7][8]

Source(s):[2][6][7][8]

Pictogram:

Signal Word:Warning[2][6]

Toxicological Profile

- Inhalation: May cause irritation to the respiratory tract.[2][8] Symptoms can include coughing and shortness of breath.
- Skin Contact: Causes skin irritation, which may manifest as redness, itching, and inflammation.[2][8]
- Eye Contact: Causes serious eye irritation.[2][8] Direct contact can lead to redness, pain, and potential damage if not promptly addressed.
- Ingestion: Harmful if swallowed.[6][7]
- Carcinogenicity & Mutagenicity: There is currently no information available to indicate that **6-Quinolincarboxylic acid** is a carcinogen or mutagen.[8] However, the toxicological properties have not been fully investigated, warranting a cautious approach.[8]

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls with appropriate PPE, is essential to minimize exposure risk.

Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate personnel from the chemical hazard.

- Ventilation: Always handle **6-Quinolinecarboxylic acid** in a well-ventilated area.^{[4][8]} For procedures that may generate dust, a certified chemical fume hood is mandatory to prevent inhalation of airborne particles.
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[8][9]}

Personal Protective Equipment (PPE): The Final Barrier

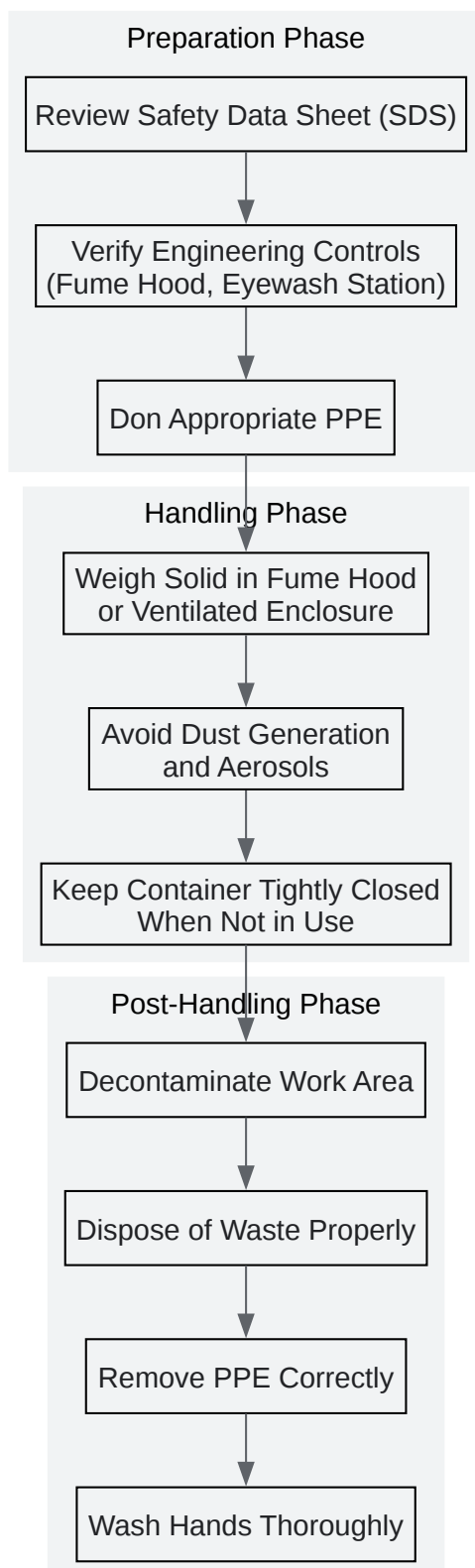
PPE must be selected based on the specific hazards of the material and the procedure being performed.

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Standard safety glasses are insufficient. Chemical safety goggles provide a seal around the eyes to protect against dust and splashes. ^[8] A face shield should be used in situations with a higher risk of splashing.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	Gloves must be inspected for integrity before each use. Use proper glove removal technique to avoid skin contact with the outer surface. Dispose of contaminated gloves immediately after use in accordance with laboratory procedures.
Skin & Body Protection	Laboratory coat. Additional protective clothing as needed.	A lab coat prevents contamination of personal clothing. For larger quantities or tasks with a higher risk of spillage, chemically resistant aprons or coveralls may be necessary.
Respiratory Protection	NIOSH-approved dust respirator.	A respirator is required when engineering controls are insufficient or during emergency situations, such as cleaning up a large spill. Personnel must be fit-tested and trained in its use. ^[10]

Section 4: Safe Handling and Storage Protocols

Adherence to standardized protocols is crucial for preventing accidents and ensuring a safe laboratory environment.

Workflow for Safe Handling of 6-Quinolinecarboxylic Acid



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Caption: Standard workflow for handling **6-Quinolinecarboxylic acid**.

Step-by-Step Handling Protocol

- Preparation: Before handling, thoroughly review the Safety Data Sheet (SDS). Ensure all engineering controls are functional and don the required PPE as specified in Section 3.
- Handling:
 - Avoid contact with skin and eyes.[\[4\]](#)
 - Minimize dust formation and accumulation during weighing and transfer.[\[4\]](#)[\[8\]](#)[\[9\]](#)
 - Provide appropriate exhaust ventilation at places where dust is formed.[\[4\]](#)
 - Do not eat, drink, or smoke in the work area.[\[11\]](#)[\[12\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[\[8\]](#)
 - Take off contaminated clothing and wash it before reuse.[\[8\]](#)
 - Clean and decontaminate all work surfaces and equipment.

Storage Requirements

- Store in a cool, dry, and well-ventilated place.[\[13\]](#)
- Keep containers tightly closed to prevent moisture contamination.[\[8\]](#)[\[11\]](#)
- Store locked up.[\[8\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[8\]](#)[\[13\]](#)

Section 5: Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate potential harm.

First-Aid Measures

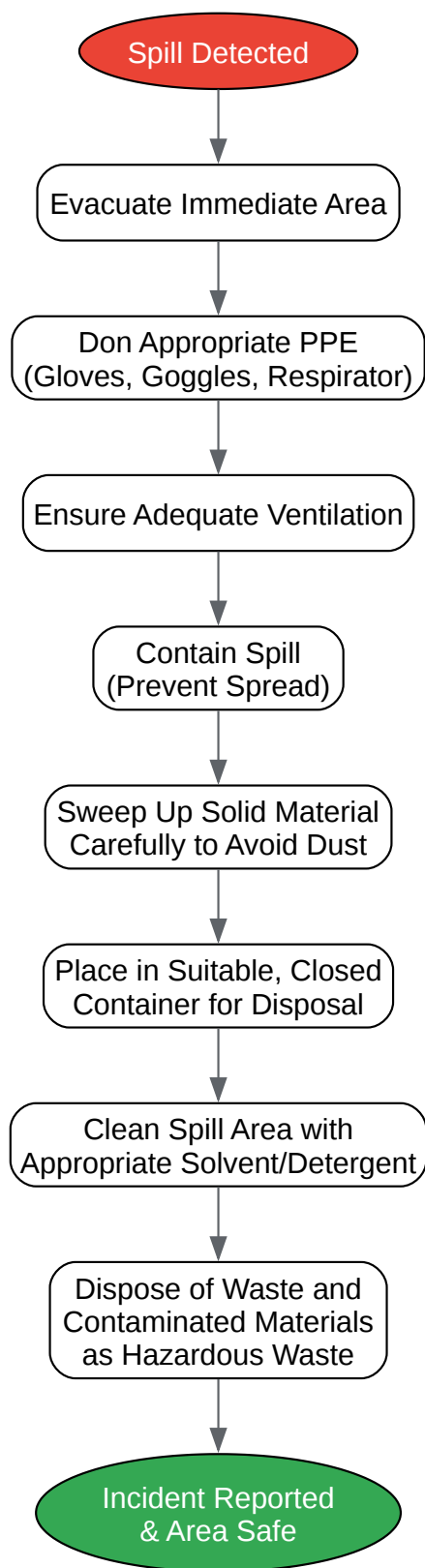
Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[4][7][8]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice/attention.[4][8]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4][8]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4][7][11]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides (NO_x) and carbon oxides (CO, CO₂).[8][13]
- Protective Actions: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][8]

Accidental Release Measures (Spill Response)

A prompt and systematic approach is required to safely manage a spill.



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